

Introduction: The Strategic Value of Fluorinated Thiophenes

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Compound of Interest

Compound Name: 2-Fluorothiophene-3-carbaldehyde

CAS No.: 614729-71-4

Cat. No.: B3274796

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In the landscape of medicinal chemistry, the thiophene ring is a well-established "privileged pharmacophore," a molecular framework that demonstrates the ability to bind to a variety of biological targets.^[1] Its presence in numerous FDA-approved drugs underscores its importance as a versatile bioisostere, often substituting for phenyl rings to improve physicochemical properties and metabolic stability.^{[1][2]} The strategic introduction of fluorine, a cornerstone of modern drug design, further enhances the utility of this scaffold. Fluorination can profoundly influence a molecule's lipophilicity, metabolic profile, and binding affinity by altering its electronic nature and blocking sites of oxidative metabolism.^[3]

This guide focuses on **2-Fluorothiophene-3-carbaldehyde** (CAS 614729-71-4), a key building block that synergizes the benefits of the thiophene core with the strategic advantages of fluorination. The presence of a reactive aldehyde at the 3-position provides a versatile synthetic handle for elaboration into more complex molecular architectures. For researchers, scientists, and drug development professionals, understanding the properties, synthesis, and reactivity of this compound is critical for leveraging its full potential in the design of next-generation therapeutics. This document provides a comprehensive technical overview, grounded in established chemical principles and field-proven insights.

Section 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and analytical characteristics is the foundation of its effective use. The data for **2-Fluorothiophene-3-carbaldehyde** are summarized below.

Physicochemical Properties

The key physical and chemical properties are presented in Table 1. The compound is a combustible liquid under standard conditions and requires careful handling in accordance with its safety profile.

Property	Value	Source(s)
CAS Number	614729-71-4	-
Molecular Formula	C ₅ H ₃ FOS	-
Molecular Weight	130.14 g/mol	[4]
Boiling Point	~198 °C / 388.4 °F	[5] (similar compound)
Flash Point	~77 °C / 170.6 °F	[5] (similar compound)
Appearance	Colorless to amber liquid	[6] (similar compound)
Solubility	Soluble in common organic solvents (e.g., ether, alcohol)	[1] (general for thiophenes)

Note: Some data are extrapolated from similar compounds due to limited public information on this specific CAS number.

Spectroscopic Signature

Spectroscopic analysis is essential for confirming the identity and purity of **2-Fluorothiophene-3-carbaldehyde**. While a complete public spectral database for this specific isomer is limited, its signature can be reliably predicted based on well-understood principles and data from closely related analogs, such as 3-fluorothiophene-2-carbaldehyde.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for structural elucidation. The predicted spectra are detailed in Table 2. The key diagnostic features arise from the various proton-fluorine (^1H - ^{19}F) and carbon-fluorine (^{13}C - ^{19}F) coupling constants, which are invaluable for confirming the regiochemistry.^[7]^[8]^[9]

Nucleus	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity & Coupling Constants (J, Hz)	Rationale and Key Insights
^1H NMR	~10.0	s	Aldehyde Proton (CHO): Unmistakable singlet in the downfield region, characteristic of aldehydes.
~7.6	d, $J(\text{H5-H4}) \approx 5.0$ Hz	H-5: Doublet due to coupling with H-4. Expected to be the most downfield of the ring protons due to proximity to the sulfur atom.	
~7.1	dd, $J(\text{H4-H5}) \approx 5.0$ Hz, $J(\text{H4-F2}) \approx 2-4$ Hz	H-4: Doublet of doublets, showing coupling to both H-5 and the fluorine at C-2. This four-bond $J(\text{H-F})$ coupling is diagnostic for the substituent pattern.	
^{13}C NMR	~185	d, $J(\text{C-CHO,F}) \approx 3-5$ Hz	Carbonyl Carbon (CHO): Downfield signal, split into a doublet by the fluorine atom over four bonds.
~160	d, $^1J(\text{C2-F}) \approx 250-270$ Hz	C-2 (Carbon bearing F): Characterized by a very large one-bond coupling constant to fluorine, a definitive	

		indicator of direct C-F attachment.	
~125	d, $^2J(\text{C3-F}) \approx 20\text{-}30\text{ Hz}$	C-3 (Carbon bearing CHO): Shows a significant two-bond coupling to the fluorine atom.	
~120	d, $^3J(\text{C4-F}) \approx 5\text{-}10\text{ Hz}$	C-4: Exhibits a smaller three-bond coupling to fluorine.	
~130	d, $^3J(\text{C5-F}) \approx 3\text{-}5\text{ Hz}$	C-5: Exhibits a smaller three-bond coupling to fluorine.	
^{19}F NMR	~ -115 to -125	d, $J(\text{F2-H4}) \approx 2\text{-}4\text{ Hz}$	Fluorine: A single resonance, appearing as a doublet due to the four-bond coupling with H-4. This confirms the relative positions of F and H-4.

Infrared (IR) Spectroscopy

The IR spectrum provides clear evidence of the key functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment	Causality and Significance
~3100	Medium	Aromatic C-H Stretch	Confirms the presence of the thiophene ring.
~2850 & ~2750	Medium, often sharp	Aldehyde C-H Stretch	A highly diagnostic pair of peaks (Fermi resonance) for the aldehyde C-H bond. [10]
~1670-1685	Strong	C=O Stretch (Aldehyde)	The most intense peak in the spectrum, confirming the carbonyl group. Its position indicates conjugation with the aromatic ring. [11]
~1500-1400	Medium-Strong	Aromatic C=C Stretch	Characteristic vibrations of the thiophene ring system.
~1250	Strong	C-F Stretch	Indicates the presence of the carbon-fluorine bond.

Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) would provide confirmation of the molecular weight and offer structural clues through fragmentation.

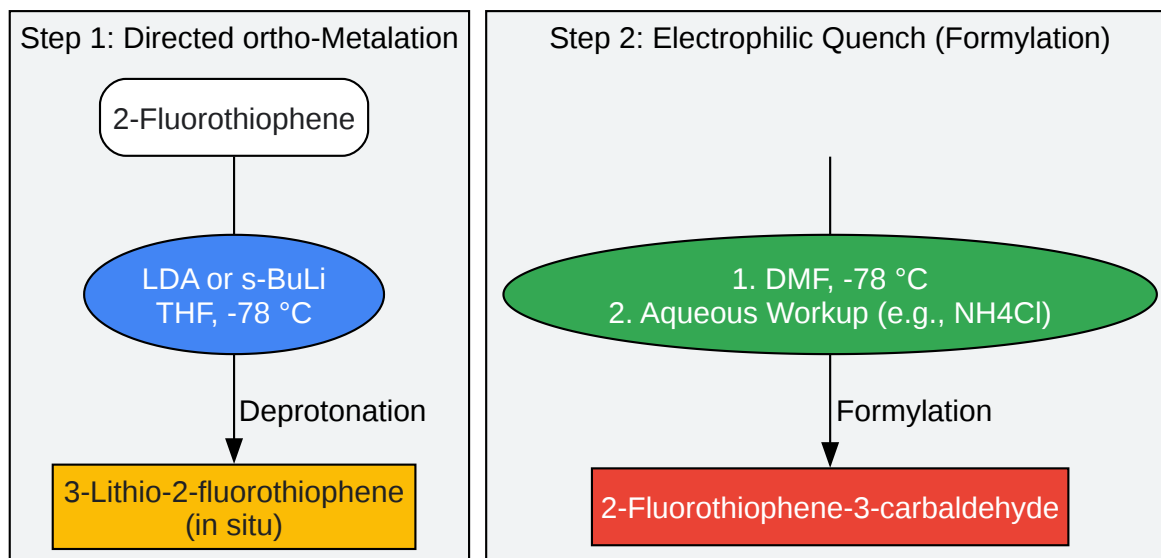
m/z Value	Interpretation	Fragmentation Pathway
130	$[M]^{++}$ (Molecular Ion)	Confirms the molecular weight of C ₅ H ₃ FOS.
129	$[M-H]^+$	Loss of the acidic aldehyde proton.
101	$[M-CHO]^+$	Loss of the formyl radical, a common pathway for aldehydes.
85	$[C_3HFS]^+$	Cleavage of the thiophene ring.

Section 2: Synthesis and Purification

The regioselective synthesis of **2-Fluorothiophene-3-carbaldehyde** requires a strategy that precisely controls the position of formylation. While classical electrophilic formylation (e.g., Vilsmeier-Haack) of thiophenes typically favors the 2- or 5-position, a more robust method is required for the less-activated 3-position.^{[12][13]} The most effective approach is a Directed ortho-Metalation (DoM), which leverages the fluorine atom to direct deprotonation to the adjacent C-3 position.^{[2][14]}

Synthetic Workflow: Directed ortho-Metalation

This protocol utilizes the fluorine atom as a Directed Metalation Group (DMG). A strong lithium amide base, such as Lithium Diisopropylamide (LDA), complexes with the Lewis basic fluorine atom, facilitating the regioselective abstraction of the C-3 proton. This generates a transient aryllithium species that is then quenched with an electrophile, in this case, N,N-Dimethylformamide (DMF), to install the aldehyde.



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Caption: Directed ortho-Metalation synthesis workflow.

Experimental Protocol: A Self-Validating System

This protocol is designed to be self-validating through careful monitoring and characterization.

- Reactor Setup & Inert Atmosphere:
 - To a flame-dried, three-neck round-bottom flask equipped with a magnetic stir bar, thermometer, and nitrogen inlet, add anhydrous tetrahydrofuran (THF, 10 volumes).
 - Cool the flask to -78 °C using a dry ice/acetone bath. Causality: Low temperature is critical to prevent side reactions and ensure the stability of the highly basic organolithium intermediates.
- Base Addition & Lithiation:
 - Slowly add n-butyllithium (1.05 eq.) to a solution of diisopropylamine (1.1 eq.) in THF at -78 °C to generate LDA in situ.

- To this LDA solution, add a solution of 2-fluorothiophene (1.0 eq.) in anhydrous THF dropwise, maintaining the internal temperature below -70 °C.
- Stir the resulting mixture at -78 °C for 1-2 hours.
- In-Process Control (IPC): A small aliquot can be quenched with D₂O. ¹H NMR analysis should show the disappearance of the C-3 proton signal, validating successful and regioselective lithiation.
- Formylation (Electrophilic Quench):
 - Add anhydrous N,N-Dimethylformamide (DMF, 1.5 eq.) dropwise to the reaction mixture, again keeping the temperature below -70 °C. Causality: DMF serves as a stable and efficient source of the formyl group for the nucleophilic aryllithium species.
 - Allow the reaction to stir at -78 °C for 1 hour, then warm slowly to room temperature over 2 hours.
- Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and concentrate in vacuo.
 - Purify the crude product via silica gel column chromatography (e.g., using a hexane/ethyl acetate gradient) to yield the pure **2-Fluorothiophene-3-carbaldehyde**.
 - Validation: Confirm product identity and purity using the spectroscopic methods detailed in Section 1 (NMR, IR, MS).

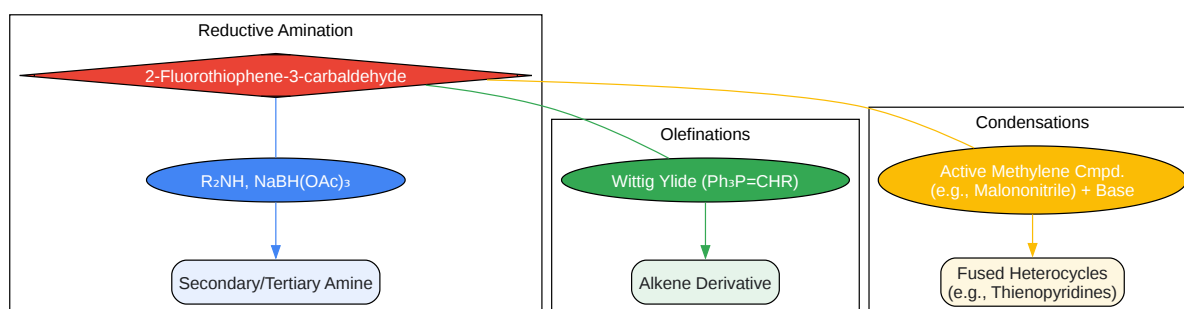
Section 3: Chemical Reactivity and Derivatization

The synthetic utility of **2-Fluorothiophene-3-carbaldehyde** stems from the reactivity of its aldehyde group, which serves as a gateway to a vast array of chemical transformations crucial for drug development. The electron-withdrawing nature of both the fluorine and aldehyde

substituents deactivates the thiophene ring towards further electrophilic substitution, meaning the chemistry is dominated by the aldehyde functionality.

Key Transformation Pathways

The aldehyde can be readily converted into other key functional groups, enabling the construction of diverse molecular libraries.



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